

# Low solubility of SBI-797812 in aqueous solutions

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: SBI-797812

Cat. No.: B15615070

[Get Quote](#)

## Technical Support Center: SBI-797812

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **SBI-797812**, focusing on its low solubility in aqueous solutions.

## Frequently Asked Questions (FAQs)

Q1: What is **SBI-797812** and what is its mechanism of action?

A1: **SBI-797812** is a potent and selective small molecule activator of Nicotinamide Phosphoribosyltransferase (NAMPT), the rate-limiting enzyme in the NAD<sup>+</sup> salvage pathway.<sup>[1][2]</sup> It functions by shifting the NAMPT reaction equilibrium towards the formation of nicotinamide mononucleotide (NMN), which is a precursor to NAD<sup>+</sup>.<sup>[3][4]</sup> This leads to an increase in intracellular NAD<sup>+</sup> levels.<sup>[4][5]</sup> The activation of NAMPT by **SBI-797812** is multifaceted, involving an increased affinity for ATP, stabilization of the active phosphorylated form of the enzyme, and overcoming NAD<sup>+</sup> feedback inhibition.<sup>[6][7]</sup>

Q2: What are the solubility characteristics of **SBI-797812**?

A2: **SBI-797812** is a hydrophobic compound with low solubility in aqueous solutions. It is generally described as insoluble in water.<sup>[3][5]</sup> However, it is soluble in organic solvents such as Dimethyl Sulfoxide (DMSO) and ethanol.<sup>[3][5][8]</sup> For quantitative solubility data, please refer to the table below.

Q3: I am observing precipitation when I dilute my DMSO stock solution of **SBI-797812** into my aqueous cell culture medium. What can I do to prevent this?

A3: This is a common issue due to the low aqueous solubility of **SBI-797812**. Here are several troubleshooting steps:

- **Final DMSO Concentration:** Ensure the final concentration of DMSO in your cell culture medium is as low as possible, ideally  $\leq 0.1\%$ , to minimize solvent-induced toxicity and effects on cell health.[\[9\]](#)
- **Serial Dilutions:** Instead of a single large dilution, perform serial dilutions of your high-concentration DMSO stock in your cell culture medium.
- **Rapid Mixing:** When adding the **SBI-797812** stock solution to the aqueous medium, ensure rapid and continuous mixing or vortexing to facilitate dispersion and prevent localized high concentrations that can lead to precipitation.
- **Pre-warming the Medium:** Pre-warming the cell culture medium to 37°C before adding the compound can sometimes improve solubility.
- **Use of Surfactants:** For certain applications, the inclusion of a low concentration of a biocompatible surfactant, such as Tween 80, may help to maintain the compound's solubility. [\[10\]](#) However, the compatibility of any surfactant with your specific cell line and assay should be validated.

Q4: Can I use sonication to dissolve **SBI-797812**?

A4: Yes, sonication can be used to aid in the dissolution of **SBI-797812** in DMSO, especially when preparing high-concentration stock solutions.[\[8\]](#) Gentle warming can also be applied.[\[3\]](#)

## Data Presentation

Table 1: Solubility of **SBI-797812** in Various Solvents

Solvent	Solubility	Molar Concentration (approx.)	Notes
Aqueous Solutions	Insoluble	-	Sonication may be required. Use of fresh, anhydrous DMSO is recommended as absorbed moisture can reduce solubility. <a href="#">[3]</a>
DMSO	Up to 250 mg/mL <a href="#">[8]</a>	~621 mM	
80 mg/mL <a href="#">[5]</a>	~199 mM		
Sparingly soluble: 1-10 mg/mL <a href="#">[11]</a>	~2.5 - 25 mM		
Ethanol	2.5 mg/mL <a href="#">[5]</a>	~6.2 mM	

## Experimental Protocols

Protocol 1: Preparation of a 50 mM Stock Solution of **SBI-797812** in DMSO

Materials:

- **SBI-797812** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated analytical balance

Procedure:

- Weighing: Accurately weigh 20.12 mg of **SBI-797812** powder and transfer it to a sterile tube.

- **Solvent Addition:** Add 1 mL of anhydrous DMSO to the tube containing the **SBI-797812** powder.
- **Dissolution:** Vortex the solution vigorously for 1-2 minutes until the powder is completely dissolved. If necessary, sonicate the solution in a water bath for 5-10 minutes to aid dissolution.
- **Storage:** Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C.

#### Protocol 2: Preparation of a Working Solution for Cell Culture Experiments (Example: 10 µM)

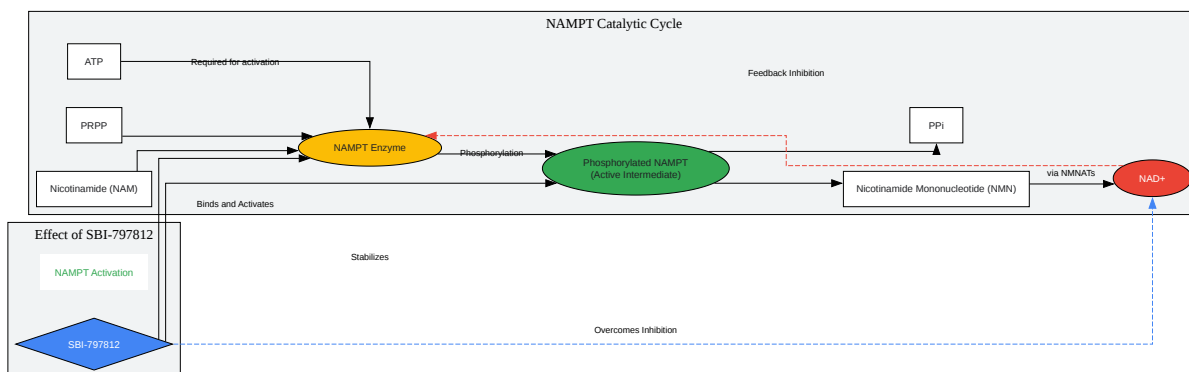
##### Materials:

- 50 mM **SBI-797812** stock solution in DMSO
- Pre-warmed complete cell culture medium
- Sterile microcentrifuge tubes

##### Procedure:

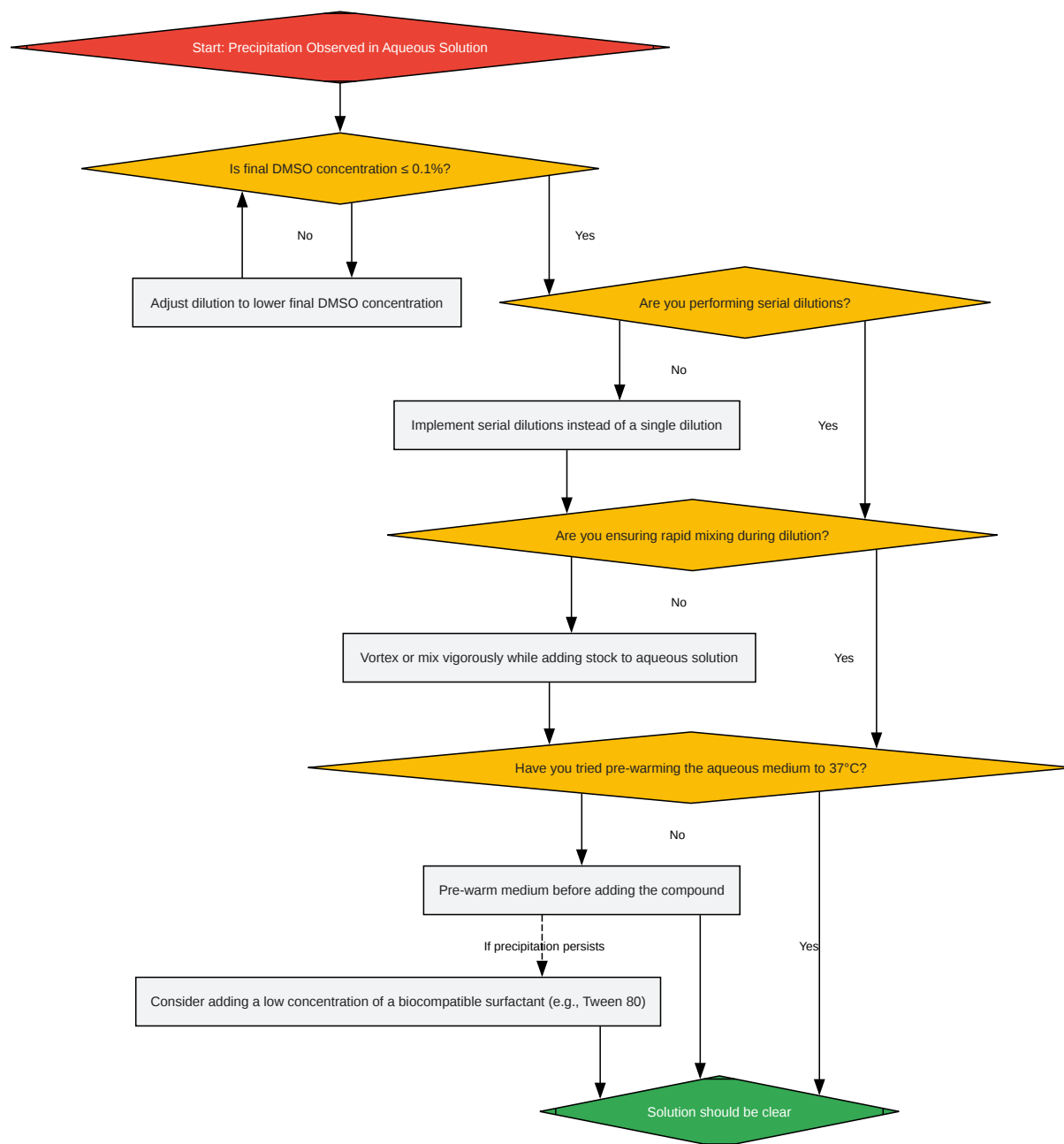
- **Intermediate Dilution (Optional but Recommended):** Prepare a 1 mM intermediate stock solution by diluting the 50 mM stock solution 1:50 in cell culture medium. To do this, add 2 µL of the 50 mM stock to 98 µL of medium and mix well.
- **Final Dilution:** Prepare the final 10 µM working solution by diluting the 1 mM intermediate stock solution 1:100 in cell culture medium. For example, add 10 µL of the 1 mM intermediate stock to 990 µL of medium.
- **Mixing:** Ensure thorough mixing at each dilution step.
- **Application to Cells:** Immediately add the final working solution to your cells. The final DMSO concentration in this example would be 0.02%.

## Visualizations



[Click to download full resolution via product page](#)

Caption: Mechanism of **SBI-797812** action on the NAMPT signaling pathway.



[Click to download full resolution via product page](#)

Caption: Troubleshooting workflow for **SBI-797812** precipitation in aqueous solutions.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Techniques to Enhance Solubility of Hydrophobic Drugs: An Overview [wisdomlib.org]
- 2. pubs.acs.org [pubs.acs.org]
- 3. benchchem.com [benchchem.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. selleckchem.com [selleckchem.com]
- 6. benchchem.com [benchchem.com]
- 7. benchchem.com [benchchem.com]
- 8. SBI-797812 | NAMPT | TargetMol [targetmol.com]
- 9. benchchem.com [benchchem.com]
- 10. japer.in [japer.in]
- 11. caymanchem.com [caymanchem.com]
- To cite this document: BenchChem. [Low solubility of SBI-797812 in aqueous solutions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15615070#low-solubility-of-sbi-797812-in-aqueous-solutions]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)